

Application Note: Preparation of Tiemonium Methylsulfate Stock Solutions for In Vitro Assays

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Compound of Interest

Compound Name: *Tiemonium methylsulfate*

CAS No.: 6504-57-0

Cat. No.: B1223102

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Tiemonium methylsulfate is a quaternary ammonium antimuscarinic agent used as an antispasmodic to relieve muscle spasms in the intestine, biliary system, uterus, and bladder.[1] [2] Its mechanism of action involves the competitive antagonism of acetylcholine at muscarinic receptors and interference with intracellular calcium ion availability, leading to the relaxation of smooth muscle.[3][4][5] This dual action makes it a subject of interest in pharmacological research, particularly in studies involving smooth muscle physiology and gastrointestinal disorders.

Proper preparation of stock solutions is critical for obtaining accurate and reproducible results in in vitro assays. This document provides a detailed protocol for the preparation, storage, and application of **Tiemonium methylsulfate** stock solutions.

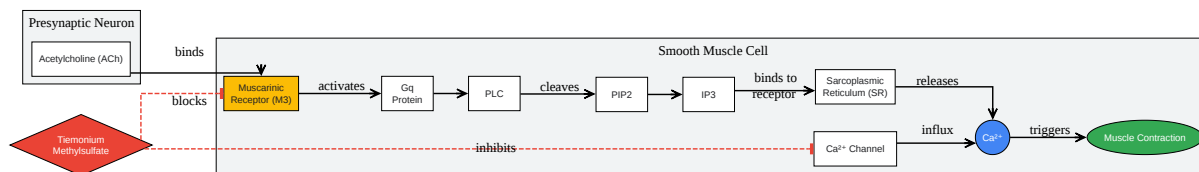
Physicochemical Properties

A summary of the key properties of **Tiemonium methylsulfate** is provided below. The molecular weight of the complete salt should be used for all calculations to ensure accurate molar concentrations.

Property	Value	Reference
Chemical Name	4-(3-Hydroxy-3-phenyl-3-(2-thienyl)propyl)-4-methylmorpholinium methyl sulfate	[5][6]
Molecular Formula	C ₁₉ H ₂₇ NO ₆ S ₂	[6]
Molecular Weight	429.6 g/mol	[6][7]
Appearance	White to off-white crystalline powder	
Solubility	Freely soluble in water; slightly soluble in ethanol and methanol	

Mechanism of Action: Dual Antispasmodic Effect

Tiemonium methylsulfate exerts its spasmolytic effect through two primary pathways. Firstly, it acts as a competitive antagonist at muscarinic acetylcholine receptors (mAChRs) on the surface of smooth muscle cells, preventing acetylcholine from inducing contraction.[1][3] Secondly, it exhibits a non-specific, papaverine-like effect by modulating calcium ion (Ca²⁺) homeostasis. It reinforces the binding of calcium to membrane phospholipids and may inhibit the release of intracellular Ca²⁺, which is essential for muscle contraction.[3][4]



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*Mechanism of action of **Tiemonium Methylsulfate**.*

Experimental Protocols

This section provides a detailed methodology for the preparation of a 100 mM primary stock solution of **Tiemonium methylsulfate** and subsequent dilutions for use in in vitro assays.

4.1. Materials and Equipment

- **Tiemonium methylsulfate** powder (MW: 429.6 g/mol)
- Sterile, nuclease-free water (e.g., cell culture grade, WFI, or equivalent)
- Sterile conical tubes (15 mL and 50 mL)
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Sterile syringe filters (0.22 µm pore size, PVDF or PES recommended)
- Sterile syringes

- Pipettes and sterile, filtered pipette tips
- Laminar flow hood/biosafety cabinet

4.2. Protocol for 100 mM Primary Stock Solution

- Calculation: To prepare 10 mL of a 100 mM stock solution:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 100 \text{ mmol/L} \times 0.010 \text{ L} \times 429.6 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass} = 429.6 \text{ mg}$
- Weighing: In a laminar flow hood, accurately weigh 429.6 mg of **Tiemonium methylsulfate** powder using an analytical balance. Transfer the powder into a sterile 15 mL conical tube.
- Dissolution:
 - Add approximately 8 mL of sterile, nuclease-free water to the conical tube.
 - Cap the tube securely and vortex vigorously for 1-2 minutes until the powder is fully dissolved. The solution should be clear and colorless.
 - If dissolution is slow, brief sonication in a water bath can be used. Avoid excessive heating.
- Volume Adjustment: Carefully add sterile water to bring the final volume to exactly 10 mL. Invert the tube several times to ensure homogeneity.
- Sterilization:
 - Draw the solution into a sterile syringe.
 - Attach a sterile 0.22 μm syringe filter to the syringe.
 - Filter the solution into a new, sterile conical tube. This step is crucial for removing any potential microbial contamination, making the stock suitable for cell culture applications.

- Aliquoting and Storage:
 - Dispense the sterile stock solution into smaller, single-use, sterile cryovials or microcentrifuge tubes (e.g., 100 μ L aliquots). This prevents repeated freeze-thaw cycles which can degrade the compound.
 - Label each aliquot clearly with the compound name, concentration (100 mM), preparation date, and your initials.
 - Store aliquots at -20°C for long-term storage (up to 6 months) or at 4°C for short-term use (up to 2 weeks). Protect from light.

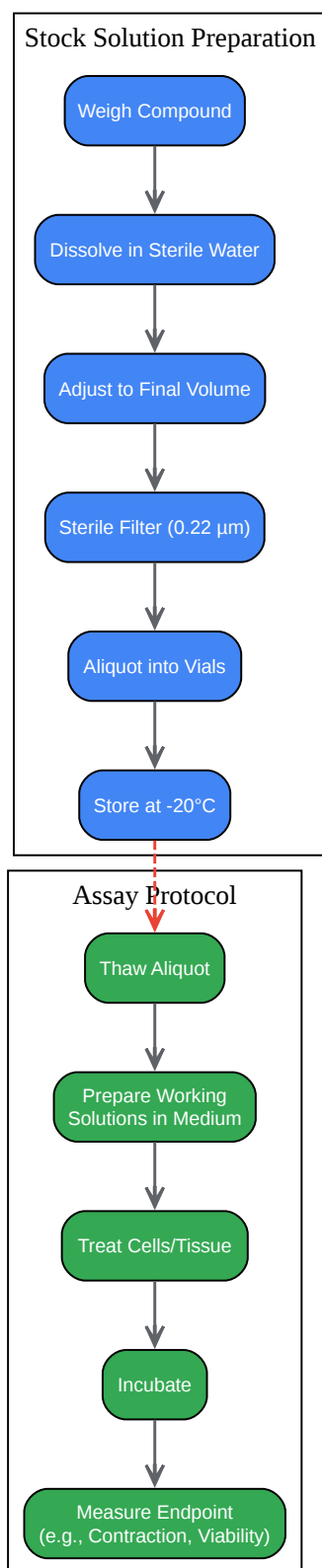
4.3. Preparation of Working Solutions

Prepare working solutions by diluting the primary stock solution in the appropriate cell culture medium or assay buffer immediately before use.

- Example: To prepare 1 mL of a 100 μ M working solution:
 - Use the dilution formula: $M_1V_1 = M_2V_2$
 - $(100 \text{ mM}) \times V_1 = (0.1 \text{ mM}) \times (1 \text{ mL})$
 - $V_1 = 0.001 \text{ mL} = 1 \mu\text{L}$
 - Add 1 μ L of the 100 mM primary stock to 999 μ L of assay buffer/medium.

Experimental Workflow

The following diagram illustrates the standard workflow from stock solution preparation to its application in a typical in vitro experiment.



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General workflow for preparing and using **Tiemonium Methylsulfate**.

Quantitative Data from Literature

While specific IC_{50} or pA_2 values for **Tiemonium methylsulfate** in in vitro biological assays were not prominently available in the reviewed literature, various studies have utilized it at specific concentration ranges for analytical purposes. These ranges can serve as a starting point for designing dose-response experiments. Researchers should perform their own dose-response curves to determine the optimal concentrations for their specific assay system (e.g., cell line, tissue type).

Application	Solvent(s)	Concentration Range	Reference
UV-Spectrophotometry	Distilled Water	10 - 30 $\mu\text{g/mL}$	[8]
UV-Spectrophotometry	0.1M HCl, Methanol	10 - 120 $\mu\text{g/mL}$	
UPLC Analysis	Ethanol	0.1 - 10 $\mu\text{g/mL}$	[9]
RP-HPLC Analysis	Water	1 - 25 $\mu\text{g/mL}$	[10]
In Vitro Pharmacology	N/A	Dose-response studies recommended	

Note: 10 $\mu\text{g/mL}$ is approximately 23.3 μM .

Safety and Handling

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **Tiemonium methylsulfate** powder and solutions.
- Handle the powder in a chemical fume hood or ventilated enclosure to avoid inhalation.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety and handling information.

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